

2-Methylindolin-1-amine hydrochloride

molecular structure and weight

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Compound of Interest

Compound Name: 2-Methylindolin-1-amine
hydrochloride

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An In-depth Technical Guide to 2-Methylindolin-1-amine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methylindolin-1-amine hydrochloride**, a key synthetic intermediate in the manufacturing of the diuretic and antihypertensive agent, Indapamide.^{[1][2]} This document details its molecular structure, physicochemical properties, and a documented synthesis protocol.

Chemical and Physical Properties

The quantitative properties of **2-Methylindolin-1-amine hydrochloride** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₃ ClN ₂	[1][3][4]
Molecular Weight	184.67 g/mol	[1][2][5][6][7][8]
IUPAC Name	2-methyl-2,3-dihydroindol-1-amine;hydrochloride	[1][3][7]
CAS Number	31529-47-2	[1][3][5]
Appearance	Solid, Almost white or Light brown crystalline powder	[1][2]
Purity	> 95%	[1]
Melting Point	170-172 °C	[9]
Boiling Point	256.9 °C at 760 mmHg	[2]
Flash Point	130.2 °C	[2]

Molecular Structure

The molecular structure of **2-Methylindolin-1-amine hydrochloride** is depicted below. Standard chemical identifiers are provided for use in chemical drawing software and databases.

- SMILES:CC1CC2=CC=CC=C2N1N.Cl[1][6]
- InChI:InChI=1S/C9H12N2.ClH/c1-7-6-8-4-2-3-5-9(8)11(7)10;/h2-5,7H,6,10H2,1H3;1H[1][3][6][7]
- InChIKey:RITRKULRSHGFQQ-UHFFFAOYSA-N[1][6]

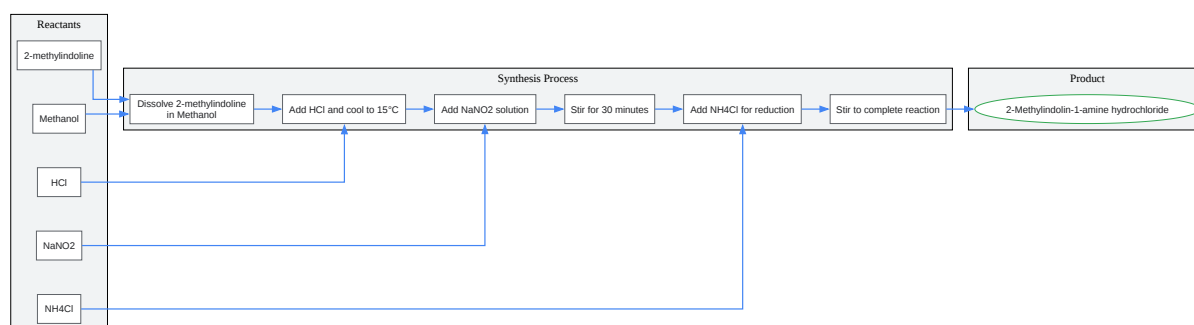
Molecular representation of **2-Methylindolin-1-amine hydrochloride**.

Experimental Protocols

The following section details a method for the preparation of **2-Methylindolin-1-amine hydrochloride** as described in the literature.[9]

Synthesis of 1-Amino-2-Methylindoline Hydrochloride[9]

- Step 1: Dissolution. 135.9 g of 2-methylindoline is dissolved in 750 ml of methanol.
- Step 2: Acidification. 100 ml of concentrated hydrochloric acid is added to the solution.
- Step 3: Cooling. The solution is then cooled to 15 °C.
- Step 4: Nitrosation. A 33% aqueous solution of sodium nitrite is slowly added until the presence of excess nitrite is detected.
- Step 5: Reaction. The reaction mixture is stirred for 30 minutes.
- Step 6: Reduction. Following the stirring, 100 g of ammonium chloride is added to the mixture.
- Step 7: Further Reaction. The mixture is stirred for an additional period to complete the reduction to the N-amino compound.
- Step 8: Isolation. The product, 1-Amino-2-methylindoline hydrochloride, is isolated from the reaction mixture. The resulting product has a melting range of 170°-172° C.[9]



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Workflow for the synthesis of **2-Methylindolin-1-amine hydrochloride**.

Biological Activity and Signaling Pathways

2-Methylindolin-1-amine hydrochloride is primarily recognized as a synthetic intermediate and an impurity in the production of Indapamide.[1][2][7] As such, there is no publicly available information detailing its specific biological activity or associated signaling pathways. Research is focused on its synthesis and its role as a precursor rather than its pharmacological effects.

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